

How to prepare AS-252424 stock solution for research

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Compound of Interest

Compound Name: AS-252424

Cat. No.: B7852565

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Application Notes and Protocols for AS-252424 For Researchers, Scientists, and Drug Development Professionals

Introduction

AS-252424 is a potent and selective inhibitor of phosphoinositide 3-kinase gamma (PI3K γ) with an IC₅₀ value of approximately 30-33 nM in cell-free assays.[1][2][3] It demonstrates significant selectivity for PI3K γ over other PI3K isoforms, such as PI3K α , PI3K β , and PI3K δ . [4] **AS-252424** is also known to inhibit casein kinase 2 (CK2) and long-chain acyl-CoA synthetase 4 (ACSL4). These application notes provide detailed protocols for the preparation, storage, and handling of **AS-252424** stock solutions for use in research settings.

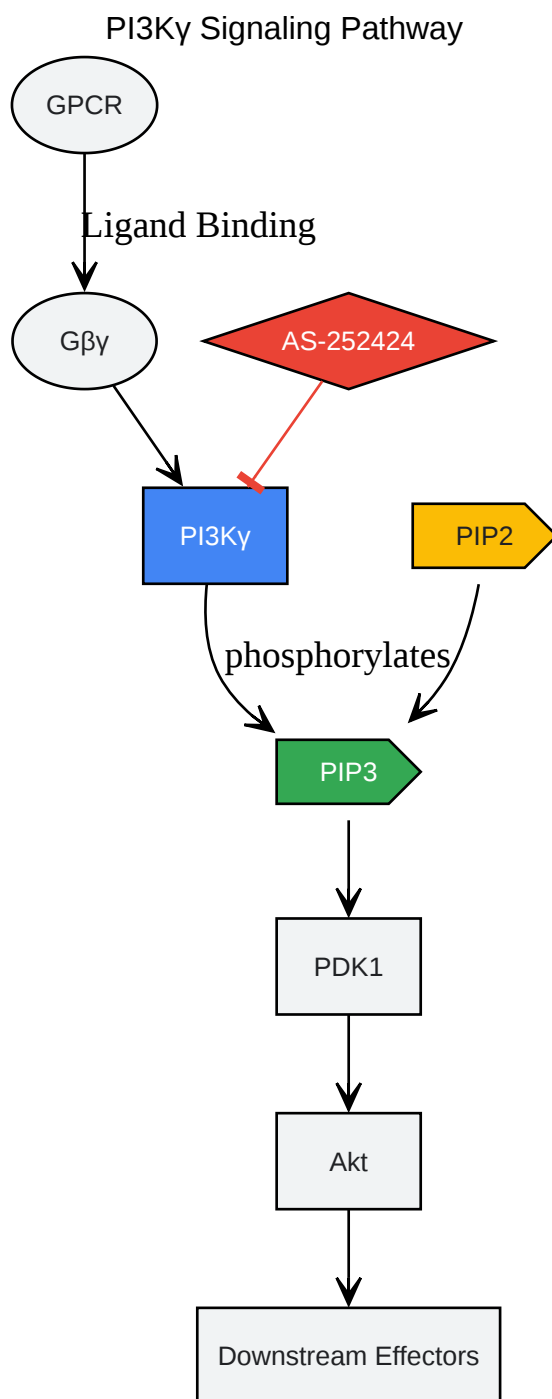
Chemical Properties and Solubility

A comprehensive summary of the key chemical and physical properties of **AS-252424** is provided in the table below.

Property	Value	Source
Molecular Weight	305.28 g/mol	
Molecular Formula	C ₁₄ H ₈ FNO ₄ S	
CAS Number	900515-16-4	
Appearance	Light yellow to brown solid	
Purity	≥95% - ≥98%	
Solubility in DMSO	20 mg/mL - 61 mg/mL (approx. 65.5 mM - 199.81 mM)	
Solubility in Ethanol	10 mg/mL	
Solubility in Water	Insoluble	
Solubility in DMF	20 mg/mL	
Solubility in DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	

Signaling Pathway of PI3Ky

AS-252424 primarily targets the PI3Ky signaling pathway, which is a critical pathway in regulating various cellular processes, particularly in immune cells. The diagram below illustrates a simplified representation of the PI3Ky signaling cascade.



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Caption: Simplified PI3Ky signaling pathway and the inhibitory action of **AS-252424**.

Preparation of AS-252424 Stock Solution

This protocol details the preparation of a 10 mM stock solution of **AS-252424** in DMSO.

Materials:

- **AS-252424** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Protocol:

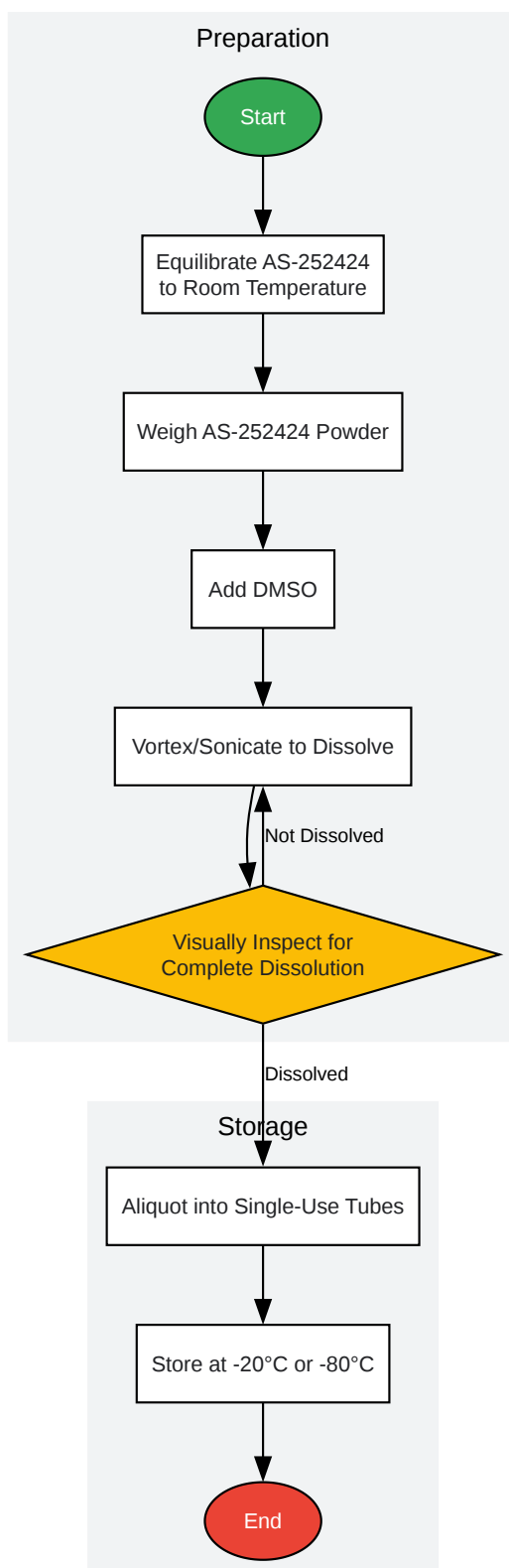
- **Equilibrate AS-252424 to Room Temperature:** Before opening, allow the vial of **AS-252424** powder to warm to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability and solubility of the compound.
- **Weigh the Compound:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **AS-252424** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3053 mg of **AS-252424** (Molecular Weight = 305.28).
- **Add Solvent:** Add the calculated volume of DMSO to the tube containing the **AS-252424** powder. To prepare a 10 mM stock solution, you would add 1 mL of DMSO for every 0.3053 mg of compound.
- **Dissolve the Compound:** Close the tube tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (25-37°C) and/or sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles.

The following table provides the required mass of **AS-252424** for preparing different volumes of a 10 mM stock solution.

Desired Volume of 10 mM Stock	Mass of AS-252424 to Weigh
1 mL	0.3053 mg
5 mL	1.5265 mg
10 mL	3.053 mg

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing the **AS-252424** stock solution.



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Caption: Workflow for preparing **AS-252424** stock solution.

Storage and Stability

Proper storage of **AS-252424**, both in its powdered form and as a stock solution, is crucial for maintaining its activity.

Form	Storage Temperature	Stability
Powder	-20°C	3 years
4°C	2 years	
In Solvent (DMSO)	-80°C	1-2 years
-20°C	1 year - 1 month	

Note: It is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles, which can degrade the compound. Use fresh DMSO for preparing solutions, as hygroscopic DMSO can reduce the solubility of **AS-252424**.

In Vitro and In Vivo Applications

AS-252424 has been utilized in a variety of cell-based assays and in vivo models. The working concentration will depend on the specific application and cell type.

- In Vitro IC50 Values:
 - PI3K γ : ~30-33 nM
 - PI3K α : ~935-940 nM
 - PI3K β : 20 μ M
 - PI3K δ : 20 μ M
 - CK2: 20 nM
- Cell-based Assays: For cell culture experiments, **AS-252424** is typically used at concentrations ranging from nanomolar to low micromolar. For example, it has been shown

to inhibit PKB/Akt phosphorylation in Raw-264 macrophages with submicromolar to low-micromolar IC50 values.

- In Vivo Studies: For in vivo experiments in mouse models, oral administration of **AS-252424** at 10 mg/kg has been used.

Safety Precautions

AS-252424 is intended for research use only. Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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